

# Application Notes: 2-Hydroxyphenylthiourea as a Corrosion Inhibitor

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## Compound of Interest

Compound Name: 2-Hydroxyphenylthiourea

Cat. No.: B072812

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Thiourea and its derivatives are a well-established class of organic compounds recognized for their efficacy as corrosion inhibitors, particularly for metals and alloys in acidic environments.[1] Their protective properties are largely attributed to the presence of sulfur (S) and nitrogen (N) heteroatoms, which serve as active centers for adsorption onto the metal surface.[1][2] The inhibitor molecules form a protective film that acts as a barrier, isolating the metal from the corrosive medium and mitigating the electrochemical processes of corrosion.[3]

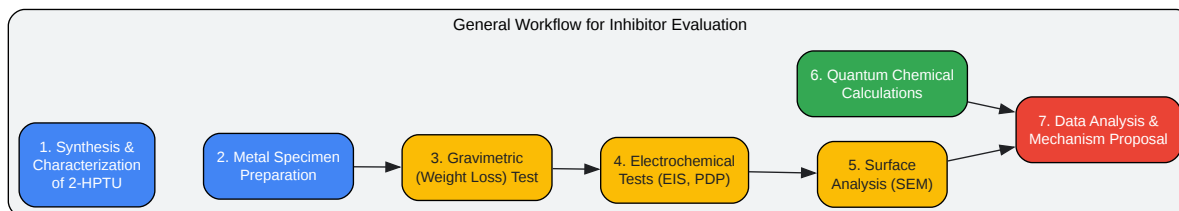
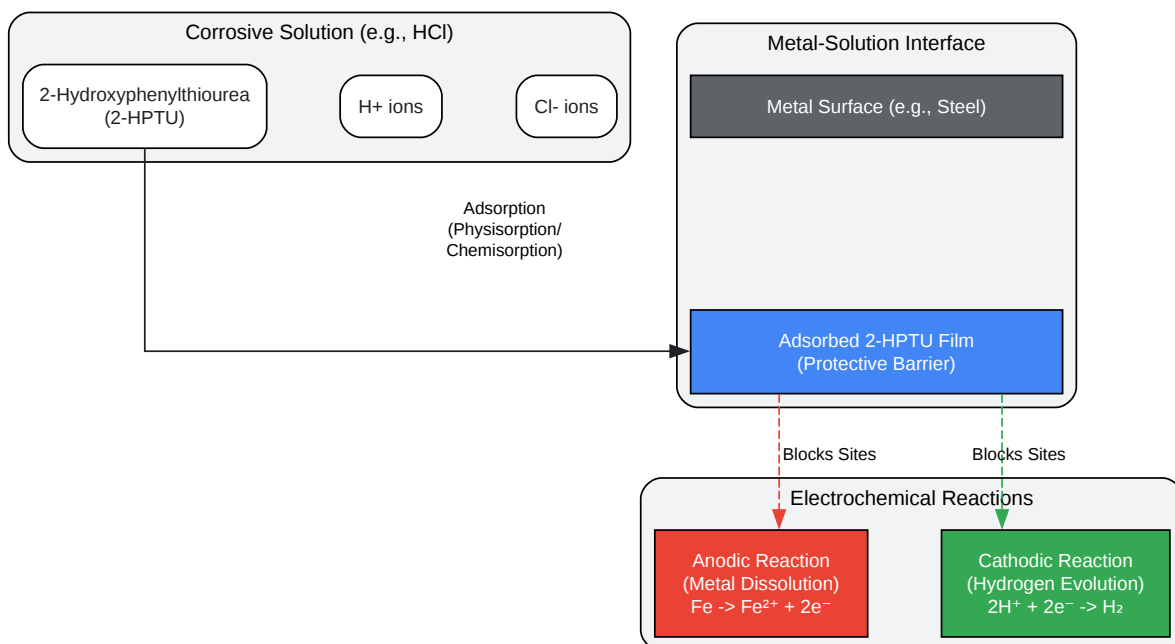
**2-Hydroxyphenylthiourea** (2-HPTU), with its molecular formula  $C_7H_8N_2OS$  and CAS number 1520-26-9, is a member of this family.[4][5] It possesses a hydroxyl group (-OH) in addition to the thiourea moiety, which can enhance its solubility and potential for adsorption. The mechanism of inhibition typically involves the adsorption of the molecule onto the metal surface, which can occur via two primary modes: physisorption, involving electrostatic interactions between the charged metal surface and the inhibitor molecule, and chemisorption, which involves charge sharing or coordinate bond formation between the lone pair electrons of the heteroatoms and the vacant d-orbitals of the metal.[1][4]

## Mechanism of Action

The primary role of **2-Hydroxyphenylthiourea** as a corrosion inhibitor is to adsorb onto the metal surface, thereby blocking the active sites where corrosion occurs. The thiocarbonyl group (C=S) and the amino groups (-NH) are the key functional parts responsible for the adsorption process. The presence of the hydroxyl (-OH) group can further facilitate this process.

The inhibition mechanism can be summarized as follows:

- **Diffusion and Adsorption:** In an acidic solution, the 2-HPTU molecule can become protonated. Both the neutral and protonated forms of the inhibitor diffuse from the bulk solution to the metal surface.
- **Protective Film Formation:** The molecules adsorb onto the steel surface. This adsorption is facilitated by the lone electron pairs on the sulfur, nitrogen, and oxygen atoms, as well as the  $\pi$ -electrons of the phenyl ring. This forms a protective layer that acts as a physical barrier.
- **Blocking of Electrochemical Reactions:** This adsorbed layer blocks both the anodic (metal dissolution) and cathodic (hydrogen evolution) reaction sites. By preventing direct contact between the metal and the corrosive electrolyte, the overall corrosion rate is significantly reduced.<sup>[4]</sup> Studies on similar phenylthiourea derivatives show they often act as mixed-type inhibitors, influencing both anodic and cathodic processes.<sup>[3][6]</sup>



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